

"isobornyl thiocyanoacetate CAS number and identifiers"

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Compound of Interest

Compound Name: *Thanite*

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An In-depth Technical Guide to Isobornyl Thiocyanoacetate

This technical guide provides a comprehensive overview of isobornyl thiocyanoacetate, a compound historically used as an insecticide and pediculicide. It is intended for researchers, scientists, and drug development professionals who may encounter this molecule in toxicological studies, environmental analysis, or historical product formulations. This document details its chemical identifiers, physicochemical properties, synthesis protocols, and biological interactions.

Chemical Identifiers and Nomenclature

Isobornyl thiocyanoacetate is a bicyclic monoterpane derivative. It is most commonly identified by its CAS Number, 115-31-1.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The technical grade product, often known by the trade name **Thanite**, contains at least 82% isobornyl thiocyanoacetate, with the remainder consisting of other terpenes and related derivatives.[\[1\]](#)[\[2\]](#)

A summary of its primary identifiers is provided in the table below.

Identifier Type	Data
CAS Registry Number	115-31-1[2][3]
IUPAC Name	[(1R,2R,4R)-1,7,7-trimethyl-2-bicyclo[2.2.1]heptanyl] 2-thiocyanatoacetate
Molecular Formula	C ₁₃ H ₁₉ NO ₂ S[2][3][6]
Molecular Weight	253.36 g/mol [2][5]
EC Number	204-081-5[6][7]
InChI Key	IXEVGHXRXDBAOB-RUETXSTFSA-N[5][8]
Synonyms & Trade Names	Thanite, Bornate, Cidalon, Terpinyl thiocyanoacetate, Isobornyl thiocyanatoacetate[2][8]

Physicochemical Properties

Isobornyl thiocyanoacetate is a yellow, oily liquid with a characteristic terpene-like odor.[1][2][6] It is practically insoluble in water but highly soluble in common organic solvents such as alcohol, benzene, chloroform, and ether.[1][2][6] The technical product can be corrosive to galvanized iron.[6][9]

Key quantitative properties are summarized in the following table.

Property	Value
Density	1.1465 g/cm ³ at 25°C[2][6]
Boiling Point	95°C at 0.06 Torr[2][4][6]
Melting Point	-48°C[6][9]
Flash Point	82°C (180°F)[2][4]
Refractive Index	1.512 at 25°C[2][4]
Vapor Pressure	0.06 mm Hg at 95°C[6]
Water Solubility	Practically insoluble[2][6]
Octanol/Water Partition Coefficient (XLogP3)	2.95868[6]

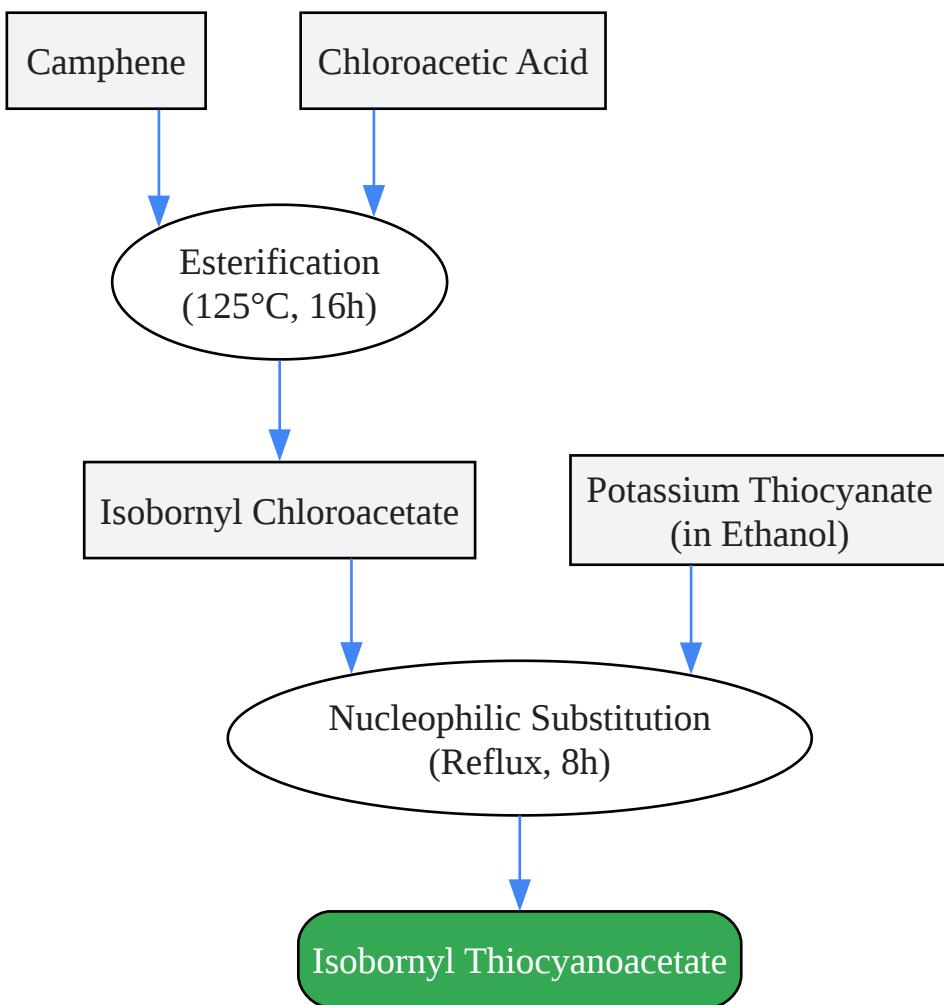
Experimental Protocols: Synthesis

The synthesis of isobornyl thiocyanoacetate can be achieved through a multi-step process starting from either camphene or isoborneol.

Method 1: Synthesis from Camphene

This is a common manufacturing process involving two main reactions.[3][7][9]

- Step 1: Esterification. Camphene is reacted with chloroacetic acid to form isobornyl chloroacetate. A published protocol specifies heating 200 g of camphene with 150 g of chloroacetic acid for 16 hours at 125°C.[1] After cooling, the product is washed with water.[1]
- Step 2: Thiocyanation. The resulting isobornyl chloroacetate is then reacted with a thiocyanate salt, such as ammonium or potassium thiocyanate, to yield the final product.[3][9] One method describes dissolving the intermediate in ethyl alcohol and refluxing it with potassium thiocyanate for approximately 8 hours to substitute the chlorine atom with the thiocyanate group.[7]



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General workflow for the synthesis of isobornyl thiocyanatoacetate from camphene.

Method 2: Synthesis from Isoborneol

An alternative route starts with isoborneol.[2]

- Methodology: This process involves treating isoborneol with chloroacetyl chloride to form the chloroacetate intermediate, followed by a reaction with potassium thiocyanate (KCN) to produce isobornyl thiocyanatoacetate.[2]

Biological Activity and Toxicological Profile

The primary biological effect of isobornyl thiocyanatoacetate is its action as a potent, rapid-acting contact insecticide.[1][3][9]

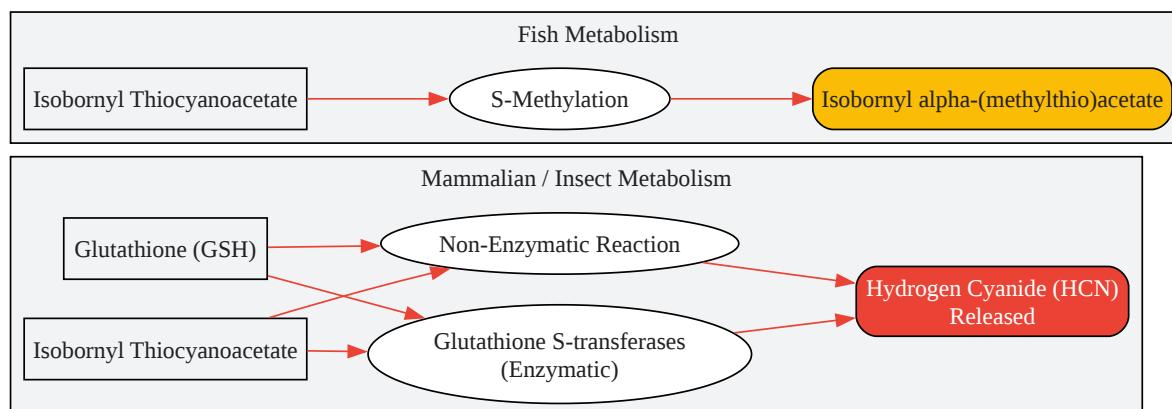
Mechanism of Action

The insecticidal properties are attributed to the thiocyanato (-SCN) group, which is considered the toxophore.^{[3][9]} It induces a rapid paralytic action in insects.^{[3][9]} While the precise molecular target is not well-elucidated in the provided literature, the mechanism is centered on the biochemical lesion caused by the thiocyanate moiety.^[9]

Metabolism

In mammals and insects, isobornyl thiocyanatoacetate is metabolized to release hydrogen cyanide (HCN), a potent toxin.^{[3][9]}

- **Cyanide Release:** In mice, the ingestion of organothiocyanates like **Thanite** leads to the release of HCN.^{[3][9]} This reaction is catalyzed by glutathione S-transferases (GST), which mediate the reaction of glutathione (GSH) with the sulfur atom of the thiocyanate group.^{[3][9]} Notably, the compound can also react non-enzymatically with glutathione to liberate HCN.^{[3][9]} Homogenates of mouse liver and houseflies have also been shown to generate HCN from **Thanite**.^[3]
- **S-Methylation in Fish:** In aquatic organisms such as carp and largemouth bass, a different metabolic pathway has been identified. The compound undergoes S-methylation, leading to the formation of isobornyl alpha-(methylthio)acetate as a metabolite.^{[3][9]}



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Metabolic pathways of isobornyl thiocyanoacetate in different organisms.

Toxicity

The compound is classified as toxic and a strong irritant.[\[1\]](#) Animal studies indicate it is moderately to very toxic.[\[3\]](#)

Toxicity Data	Value / Observation
Human Oral Lethal Dose (Probable)	50-500 mg/kg (Very Toxic) to 0.5-5 g/kg (Moderately Toxic) for the technical grade product. [3] [9]
Guinea Pig LD ₅₀ (Oral)	551 mg/kg [4]
Primary Hazard	Toxic by ingestion, strong irritant. [1]
Aquatic Bioconcentration	The potential for bioconcentration in aquatic organisms is considered low, with BCF values of 0.39 for largemouth bass and 0.73 for carp. [9]

Applications in Research and Industry

The primary application of isobornyl thiocyanoacetate has been as a pesticide.

- Insecticide: It was widely used as a contact insecticide and knockdown agent, particularly in sprays for cattle.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Pediculicide: The formulation known as "**Thanite**" was used in a 5% emulsion to control head lice.[\[3\]](#)[\[9\]](#)

It is important to note that isobornyl thiocyanoacetate is no longer an active ingredient in any pesticide products registered in the United States and is considered "cancelled" by the EPA.[\[9\]](#) Its relevance to modern drug development is primarily historical or as a reference compound in toxicological and environmental research.

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